

common pitfalls to avoid in a BMVC submission

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BMVC Submission Support Center

Welcome to the technical support center for **BMVC** submissions. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges of submitting a paper to the British Machine Vision Conference (**BMVC**). Below, you will find troubleshooting guides and frequently asked questions to assist you with your experiments and manuscript preparation.

Frequently Asked Questions (FAQs) & Troubleshooting Guides Pre-Submission & Formatting

Q: My paper was desk-rejected. What are the common reasons for this?

A: Desk rejections, or rejections before the full review process, typically occur due to formatting or policy violations. Common reasons include:

- Overlength Papers: Submissions for the initial review phase must not exceed the specified page limit (e.g., 9 pages, excluding bibliography). Appendices must be included within this page limit or submitted as supplementary material.[1]
- Anonymity Violations: The manuscript must be properly anonymized. This includes removing author names, affiliations, and acknowledgments.[2] Citing your own previous work should be done in the third person (e.g., "In the previous work of Smith et al.[1]...").[3]



- Incorrect Template Usage: Papers that do not use the official BMVC LaTeX or Word template may be rejected.[4]
- Dual Submissions: Submitting work that is currently under review at another conference or has been previously published is a serious policy violation.[3]
- Incomplete Submissions: Failing to meet the abstract or full paper submission deadlines, or having incomplete author information in the submission system, can lead to rejection.[4]

Q: I'm unsure about the correct formatting for my figures and tables. What should I do?

A: Refer to the official **BMVC** author guidelines for detailed instructions on figure and table formatting.[1] Key considerations include:

- Clarity and Readability: Ensure all text, including axis labels and legends, is legible.
- Captions: Figures and tables should have clear and descriptive captions.
- Placement: Figures and tables should be placed near their first mention in the text.
- Visuals: Use clear visuals like graphs and charts to present data effectively.[5]

Methodology & Experimental Design

Q: A reviewer mentioned my experimental validation was not convincing. How can I improve this?

A: A lack of meaningful and comprehensive experimental evaluation is a common reason for rejection.[6] To strengthen your evaluation:

- Baselines: Compare your method against relevant and recent state-of-the-art solutions.
 Avoid comparing only against simple or outdated baselines.[6]
- Ablation Studies: Conduct thorough ablation studies to demonstrate the contribution of each component of your proposed method.
- Datasets: Evaluate your method on standard benchmark datasets to ensure fair comparison.
 If using a custom dataset, provide a clear justification for its necessity and detailed



information about it.

 Statistical Significance: When applicable, report statistical significance to validate your claims.

Q: How do I clearly present my experimental protocols?

A: Your methodology should be detailed enough for other researchers to replicate your work.[7] Include specifics on:

- Data Preprocessing: Describe any data augmentation, normalization, or other preprocessing steps.
- Model Architecture: Clearly define the architecture of your model, including hyperparameters.
- Training Details: Specify the optimization algorithm, learning rate, batch size, and number of epochs.
- Evaluation Metrics: Clearly define the metrics used to evaluate your results.

Content & Novelty

Q: The reviews for my paper stated a "lack of novelty." How can I address this?

A: Novelty is a crucial aspect of a successful submission. It's important to convince the reviewers that your work advances the state of the art.[6]

- Literature Review: Conduct a comprehensive literature review to clearly position your work within the existing research landscape.
- Problem Formulation: Clearly articulate the problem you are solving and why it is important.
 [6]
- Contribution: Explicitly state your contributions and how they differ from and improve upon previous work.

Q: My paper was criticized for being "poorly written." What are the key elements of good scientific writing?







A: Poor writing can create a negative impression on reviewers and obscure the technical merits of your work.[6] Focus on:

- Clarity and Conciseness: Use clear and unambiguous language. Avoid jargon where possible.
- Structure: Organize your paper logically with a clear introduction, related work, methodology, results, and conclusion.[5]
- Proofreading: Thoroughly proofread your manuscript for grammatical errors and typos. It can be helpful to have a colleague review your paper.[8]

Quantitative Data Summary

While specific rejection statistics for **BMVC** are not publicly available, the following table summarizes common pitfalls and their potential impact, based on general observations from computer vision conferences.



Pitfall Category	Specific Issue	Potential Reviewer Comment	Impact on Submission
Formatting & Policy	Overlength paper	"The paper exceeds the page limit."	High (Likely Desk Rejection)
Anonymity violation	"The authors' identities are revealed in the manuscript."	High (Likely Desk Rejection)	_
Dual submission	"This work is concurrently under review at another venue."	High (Likely Desk Rejection & Potential Sanctions)	
Methodology	Insufficient experimental validation	"The experimental results are not convincing."[6]	High (Likely Rejection)
Lack of ablation studies	"The contribution of each component is unclear."	Medium to High	
Non-reproducible methods	"The methodology lacks sufficient detail to reproduce the results."	Medium to High	_
Content	Lack of novelty	"The proposed method is an incremental improvement over prior work."[8]	High (Likely Rejection)
Poor writing and organization	"The paper is difficult to follow due to poor writing."[6]	Medium to High	
Unclear contributions	"The main contributions of this	High (Likely Rejection)	

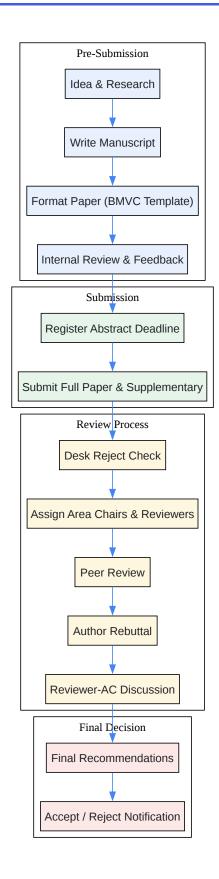


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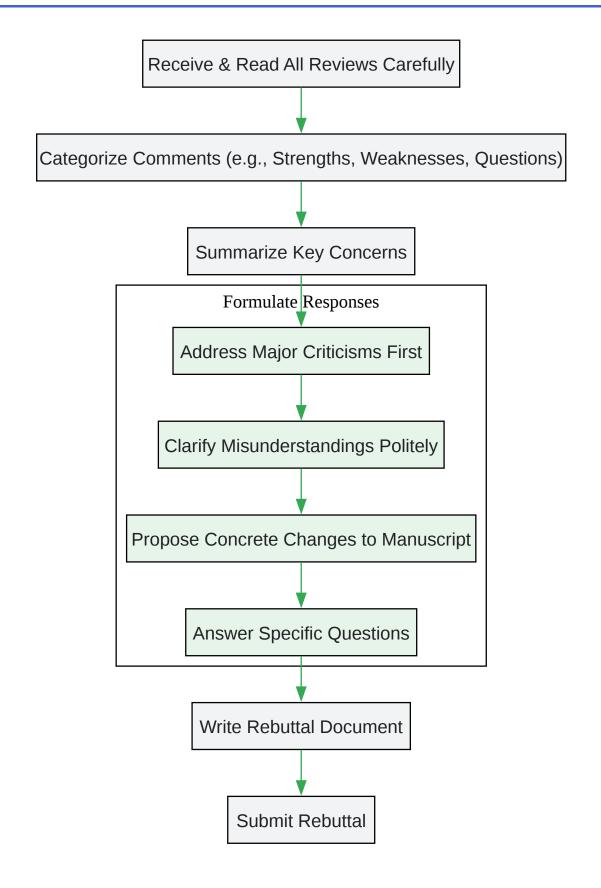
Experimental Protocols & Workflows BMVC Submission and Review Workflow

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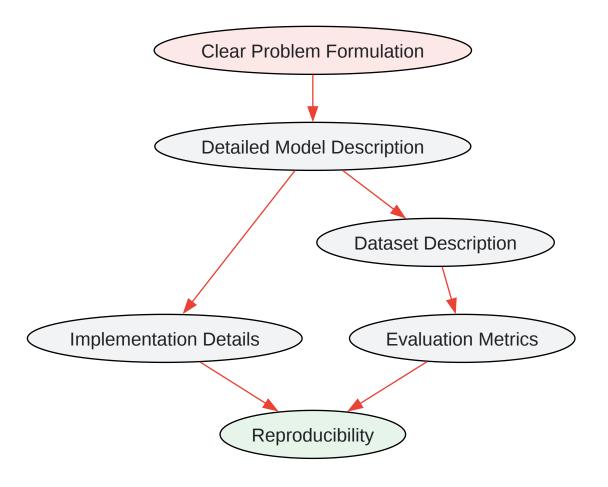












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